

In-Depth Technical Guide to NP-Ahd-13C3: Safety, Handling, and Application

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Compound of Interest

Compound Name: NP-Ahd-13C3

Cat. No.: B030849

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This technical guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe handling and application of **NP-Ahd-13C3**. The content covers its identity, physicochemical properties, detailed safety protocols, and its primary application as an internal standard in analytical methodologies.

Compound Identification and Properties

NP-Ahd-13C3 is the stable isotope-labeled form of (E)-1-((2-nitrobenzylidene)amino)imidazolidine-2,4-dione, also known as 2-NP-AHD. The carbon-13 (¹³C) atoms are incorporated at the 2, 4, and 5 positions of the imidazolidinedione ring.[1][2] This labeling makes it an ideal internal standard for mass spectrometry-based quantification of the corresponding unlabeled analyte.[3] 2-NP-AHD is a derivatized metabolite of the nitrofurantoin antibiotic, nitrofurantoin.[4][5] The detection of this metabolite is used as an indicator of the illegal use of nitrofurantoin antibiotics in food production.[5][6]

Table 1: Physicochemical Properties of **NP-Ahd-13C3**

Property	Value	Source
Systematic Name	(E)-1-((2-nitrobenzylidene)amino)imidazolidine-2,4-dione-2,4,5- ¹³ C ₃	[1]
Alternate Names	1-[[[2-Nitrophenyl)methylene]amino]-2,4-imidazolidinedione- ¹³ C ₃ , 2-NP-AHD- ¹³ C ₃	[2]
CAS Number	957493-95-7	[1][2]
Molecular Formula	C ₇ [¹³ C] ₃ H ₈ N ₄ O ₄	[2][3]
Molecular Weight	~251.17 g/mol	[2][3]
Appearance	Pale Yellow Solid	[3]
Solubility	Soluble in DMSO (Slightly)	[3]
Storage	Store at -20°C under an inert atmosphere.	[3]

Safety and Handling Guidelines

The primary safety considerations for **NP-Ahd-13C3** are dictated by the chemical properties of the parent molecule, as the stable carbon-13 isotope label is non-radioactive and does not alter its chemical reactivity or toxicity.[1] The safety precautions are therefore identical to those for the unlabeled 2-NP-AHD.

Table 2: Hazard Identification and Classification

Hazard Class	Classification	Precautionary Statements	Source
Skin Irritation	Category 2	H315: Causes skin irritation.	[7]
Eye Irritation	Category 2	H319: Causes serious eye irritation.	[7]
Skin Sensitisation	Category 1	H317: May cause an allergic skin reaction.	[7]
GHS Pictogram	GHS07 (Exclamation Mark)	P280: Wear protective gloves. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]

Personal Protective Equipment (PPE)

To ensure safe handling and avoid exposure, the following personal protective equipment should be used:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[2]
- Skin Protection: Handle with impervious chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat.[2][7]
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator.[2]

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust formation and inhalation.[1][2] Avoid contact with skin and eyes.[2]

- Storage: Store in a tightly sealed container in a cool, dry place.[8] For long-term storage, keep at 2-8°C, away from light and moisture.[8]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[2]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[9]

Experimental Protocols

NP-Ahd-13C3 is primarily used as an internal standard in the quantitative analysis of nitrofuran metabolite residues in various biological matrices, such as animal-derived foods.[3] The following is a generalized protocol for its use in LC-MS/MS analysis.

Preparation of Standard Solutions

- Stock Solution: Prepare a stock solution of **NP-Ahd-13C3** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL. This solution can be stored in the dark in a freezer for extended periods.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the appropriate solvent to create a calibration curve.

Sample Preparation and Extraction

This protocol is a representative workflow for the analysis of nitrofuran metabolites in tissue samples.

- Homogenization: Homogenize the tissue sample (e.g., shrimp, poultry).
- Hydrolysis and Derivatization:
 - Weigh approximately 2 grams of the homogenized tissue into a centrifuge tube.

- Spike the sample with a known amount of the **NP-Ahd-13C3** internal standard solution.
- Add hydrochloric acid and 2-nitrobenzaldehyde (2-NBA) solution. The acid liberates the bound metabolites, and 2-NBA derivatizes them to form 2-NP-AHD.[\[10\]](#)
- Incubate the mixture overnight at an elevated temperature (e.g., 37-40°C).[\[10\]](#)
- Neutralization and Extraction:
 - Cool the sample and adjust the pH to approximately 7.[\[10\]](#)
 - Perform a liquid-liquid extraction using a solvent such as ethyl acetate.[\[4\]](#)
- Cleanup:
 - Evaporate the organic solvent to dryness under a stream of nitrogen.
 - Reconstitute the residue in a suitable solvent mixture for analysis.[\[11\]](#)
 - Further cleanup using solid-phase extraction (SPE) may be necessary to remove matrix interferences.[\[10\]](#)[\[11\]](#)

LC-MS/MS Analysis

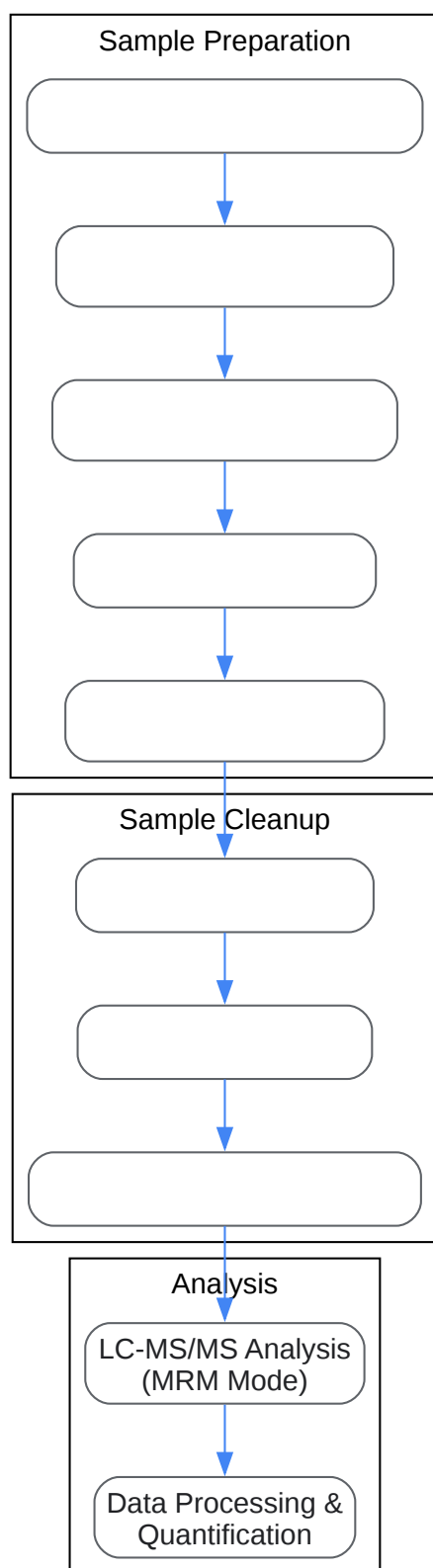
- Chromatographic Separation: Use a reverse-phase C18 column with a gradient elution of a mobile phase typically consisting of water (often with a modifier like ammonium acetate or formic acid) and an organic solvent like acetonitrile or methanol.
- Mass Spectrometric Detection: Employ a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Monitor for the specific precursor-to-product ion transitions for both the unlabeled 2-NP-AHD and the labeled internal standard, **NP-Ahd-13C3**.
- Quantification: The concentration of the 2-NP-AHD in the sample is determined by comparing the peak area ratio of the analyte to its labeled internal standard against a calibration curve.[\[4\]](#)

Signaling Pathways

Information regarding the effect of **NP-Ahd-13C3** on specific signaling pathways is not applicable. This compound is a synthetic, stable isotope-labeled analytical standard and is not intended for in-vivo studies or as a pharmacologically active agent. Its purpose is for accurate quantification in analytical testing.^{[3][5]}

Visualizations

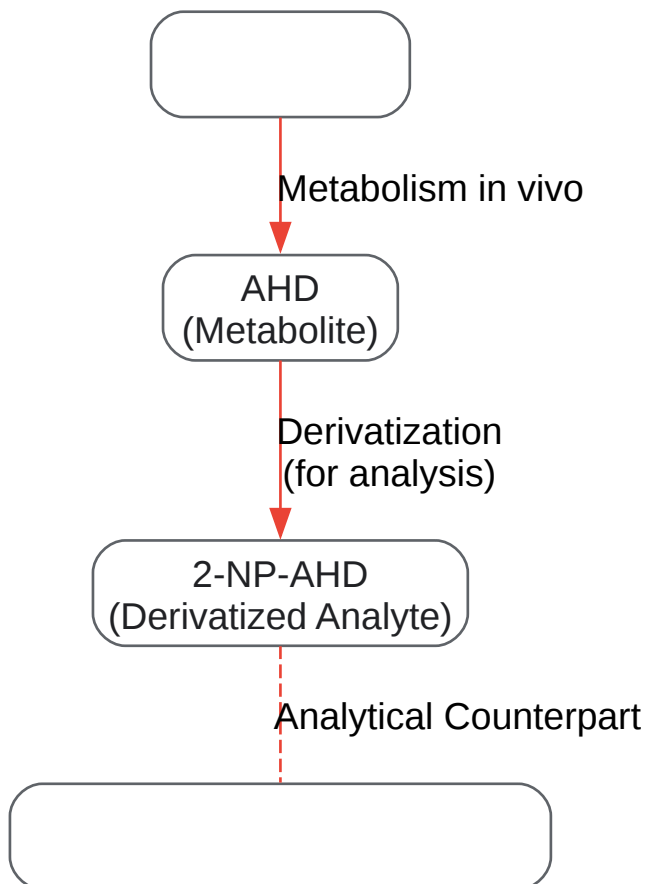
Experimental Workflow for Nitrofurantoin Metabolite Analysis



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Caption: Workflow for the analysis of nitrofuran metabolites using **NP-Ahd-13C3**.

Logical Relationship of NP-Ahd-13C3



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References

- 1. benchchem.com [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. fsis.usda.gov [fsis.usda.gov]
- 4. vliz.be [vliz.be]
- 5. medchemexpress.com [medchemexpress.com]

- 6. High-Purity Carbon-13 Dioxide: The Core Material for Isotope Labeling Technology - China Isotope Development [asiaisotopeintl.com]
- 7. nucleus.iaea.org [nucleus.iaea.org]
- 8. Carbon-13 - Wikipedia [en.wikipedia.org]
- 9. isotope.bocsci.com [isotope.bocsci.com]
- 10. New Method of Analysis of Nitrofurans and Nitrofurans Metabolites in Different Biological Matrices Using UHPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 11. fda.gov [fda.gov]
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